

Gas chromatography-mass spectrometry (GC-MS) for 15(Z)-Nervonyl acetate

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Compound of Interest

Compound Name: 15(Z)-Nervonyl acetate

Cat. No.: B15552209

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An Application Note and Protocol for the Analysis of **15(Z)-Nervonyl Acetate** using Gas Chromatography-Mass Spectrometry (GC-MS)

Introduction

15(Z)-Nervonyl acetate is the acetate ester of nervonic acid, a long-chain monounsaturated omega-9 fatty acid. Nervonic acid is enriched in nervous tissue and is a key component of sphingolipids in the myelin sheath of nerve fibers.^[1] Its levels have been associated with demyelinating disorders such as multiple sclerosis and adrenoleukodystrophy.^[1] Accurate and reliable quantification of nervonic acid and its derivatives, like **15(Z)-nervonyl acetate**, is crucial for research in neuroscience, drug development, and clinical diagnostics.

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds. For the analysis of long-chain fatty acid esters, GC-MS provides high resolution and sensitivity.^[2] This application note details a protocol for the analysis of **15(Z)-Nervonyl acetate** using GC-MS.

Experimental Protocols

This protocol describes the standard method for the analysis of **15(Z)-Nervonyl acetate**. If starting from nervonic acid, a derivatization step to form the acetate ester is required.

1. Sample Preparation

- Standard Preparation: Prepare a stock solution of 1 mg/mL **15(Z)-Nervonyl acetate** in a suitable organic solvent such as hexane or ethyl acetate. Create a series of calibration standards by serially diluting the stock solution.
- Sample Extraction from Matrix: For biological samples, a lipid extraction is necessary. A common method is a modified Folch extraction using chloroform and methanol. The lipid extract should be dried down and reconstituted in a suitable solvent for GC-MS analysis.
- Derivatization from Nervonic Acid (if applicable): To analyze nervonic acid as its acetate ester, a derivatization step is required. A common method for acetylation involves reacting the fatty acid with acetic anhydride in the presence of a catalyst like pyridine. The reaction mixture is then neutralized, and the resulting nervonyl acetate is extracted with an organic solvent.

2. GC-MS Instrumentation

A standard gas chromatograph coupled with a single quadrupole or ion trap mass spectrometer is suitable for this analysis.

- Gas Chromatograph: Agilent 7890B GC or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- Autosampler: PAL RSI 85 or equivalent.

3. GC-MS Conditions

The following parameters can be used as a starting point and should be optimized for the specific instrument and application.

Parameter	Value
GC Column	HP-5MS capillary column (30 m x 0.25 mm, 0.25 μ m) or equivalent[3]
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min[4]
Inlet Temperature	270 °C[3]
Injection Volume	1 μ L
Split Ratio	10:1[3]
Oven Temperature Program	Initial temperature of 100 °C, ramp at 10 °C/min to 280 °C, and hold for 10 minutes.[3]
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C[4]
Ionization Mode	Electron Ionization (EI) at 70 eV[4]
Mass Scan Range	m/z 50-500
Solvent Delay	4 minutes[3]

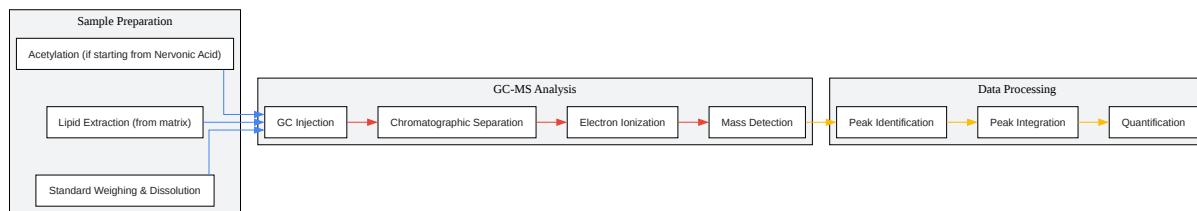
Data Presentation

The following table summarizes the expected quantitative data for **15(Z)-Nervonyl acetate**. The retention time is an estimate and will vary with the specific chromatographic system. The major fragment ions are predicted based on the fragmentation patterns of long-chain fatty acid esters.

Analyte	Retention Time (min)	Molecular Ion (M ⁺) [m/z]	Major Fragment Ions [m/z]
15(Z)-Nervonyl Acetate	20 - 25	394.67[5]	334 [M-60], 292, 264, 55

Visualization

The following diagram illustrates the general workflow for the GC-MS analysis of **15(Z)-Nervonyl acetate**.



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Caption: Experimental workflow for GC-MS analysis of **15(Z)-Nervonyl acetate**.

Conclusion

This application note provides a comprehensive protocol for the analysis of **15(Z)-Nervonyl acetate** by GC-MS. The described methodology, including sample preparation, instrumentation, and analytical conditions, offers a reliable starting point for the accurate quantification of this important long-chain fatty acid ester in various sample matrices. The provided workflow and data table serve as valuable resources for researchers and scientists in the fields of neurochemistry and drug development.

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